

Application Notes and Protocols: Direct Red 243 in Leather Dyeing Research

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Compound of Interest

Compound Name: C.I. Direct Red 243

Cat. No.: B1583298

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These application notes provide a comprehensive overview of the use of **C.I. Direct Red 243** (CAS No: 86543-85-3), an anionic bis-azo dye, in the context of leather dyeing research. The protocols outlined below are synthesized from established principles of leather technology and dyeing science, intended to serve as a foundational guide for experimental design.

Introduction to Direct Red 243

Direct Red 243, also known as Direct Red BWS, is a water-soluble dye with a high affinity for cellulosic substrates and proteins, such as the collagen matrix of leather.^[1] Its molecular structure allows for substantive dyeing, meaning it can be applied directly to the substrate from an aqueous solution without the need for a mordant. In leather dyeing, particularly on chrome-tanned substrates, the anionic nature of Direct Red 243 facilitates its interaction with the cationic sites on the collagen fibers, which have been established during the tanning process.^{[2][3]}

Optimizing the dyeing process involves careful control of parameters such as pH, temperature, and the use of auxiliaries to ensure levelness, adequate penetration, and high fastness of the final color.^{[4][5]}

Physicochemical and Performance Data

While specific research data on the performance of Direct Red 243 on leather is limited in publicly available literature, the following table summarizes typical performance characteristics based on manufacturer data and general knowledge of direct dyes on protein substrates. These values should be considered illustrative and must be confirmed through empirical testing.

Parameter	Typical Value / Rating	ISO Standard (for testing)
Physical Appearance	Blue-ray red powder	N/A
C.I. Name & No.	Direct Red 243, 29315	N/A
CAS No.	86543-85-3	N/A
Molecular Formula	$C_{38}H_{28}N_{10}Na_4O_{17}S_4$	N/A
Light Fastness	4-5 (on a scale of 1-8)	ISO 105-B02
Wash Fastness	3-4 (on a scale of 1-5)	ISO 105-C06
Rubbing Fastness (Dry)	4 (on a scale of 1-5)	ISO 105-X12
Rubbing Fastness (Wet)	3 (on a scale of 1-5)	ISO 105-X12
Perspiration Fastness	3-4 (on a scale of 1-5)	ISO 105-E04

Experimental Protocols

The following protocols provide detailed methodologies for the application of Direct Red 243 to chrome-tanned leather and the subsequent evaluation of its performance.

Protocol for Drum Dyeing of Chrome-Tanned Leather

This protocol describes a standard laboratory-scale drum dyeing process for achieving a uniform and well-fixed red coloration on chrome-tanned leather.

Materials and Reagents:

- Chrome-tanned leather (wet blue), shaved to uniform thickness (e.g., 1.0-1.2 mm)
- Direct Red 243 (C.I. 29315)

- Sodium bicarbonate (NaHCO_3) or Sodium formate
- Anionic leveling/penetrating agent (e.g., a naphthalene syntan)
- Formic acid (HCOOH), 85%
- Deionized water
- Laboratory-scale dyeing drum

Procedure:

- Preparation: Weigh the chrome-tanned leather. All chemical percentages are based on this weight (e.g., % o.w.w. - on wet weight).
- Washing: Place the leather in the drum with 200% water at 35°C. Drum for 20 minutes and then drain the float.
- Neutralization: Add 150% water at 40°C and 1.5-2.0% sodium bicarbonate. Drum for 60-90 minutes. Check the pH of the cross-section of the leather, aiming for a pH of 5.0-5.5. Once the target pH is achieved, wash the leather with 200% water at 40°C for 15 minutes and drain.
- Dyeing - Penetration Phase:
 - Add 100% water at 40°C.
 - Add 1.0% of an anionic leveling agent. Drum for 10 minutes to allow for even distribution.
 - Dissolve 2.0% Direct Red 243 in hot water (60-70°C), filter, and add to the drum.
 - Increase the temperature to 50-60°C and drum for 40-60 minutes to ensure full penetration of the dye into the leather.
- Dyeing - Fixation Phase:
 - Slowly add 1.0% formic acid (diluted 1:10 with water) to the drum in two intervals of 10 minutes.

- Drum for an additional 30 minutes to fix the dye to the collagen fibers by lowering the pH to approximately 3.5-3.8.
- Final Wash and Fatliquoring:
 - Drain the dye bath.
 - Wash the leather with 200% water at 50°C for 15 minutes.
 - The leather is now ready for subsequent fatliquoring and finishing processes.

Protocol for Color Fastness to Rubbing (Crocking)

Standard: ISO 105-X12

Apparatus: Crockmeter (Rubbing Fastness Tester)

Procedure:

- Sample Preparation: Cut a test specimen of the dyed leather (at least 140mm x 50mm).
- Dry Rubbing:
 - Mount a square of standard white cotton rubbing cloth onto the rubbing finger of the crockmeter.
 - Place the leather specimen on the base of the instrument.
 - Lower the finger onto the specimen and perform 10 full turns of the crank at a rate of one turn per second.
- Wet Rubbing:
 - Saturate a new piece of cotton rubbing cloth in deionized water and squeeze to remove excess water, achieving a wet pick-up of 95-100%.
 - Repeat the rubbing procedure as described for the dry test.
- Evaluation:

- Allow the cotton cloths to air dry.
- Assess the degree of color transfer (staining) on each cloth using the ISO 105-A03 Grey Scale for Staining under a standardized light source. A rating of 5 indicates no staining, while a rating of 1 indicates severe staining.

Protocol for Color Fastness to Light

Standard: ISO 105-B02

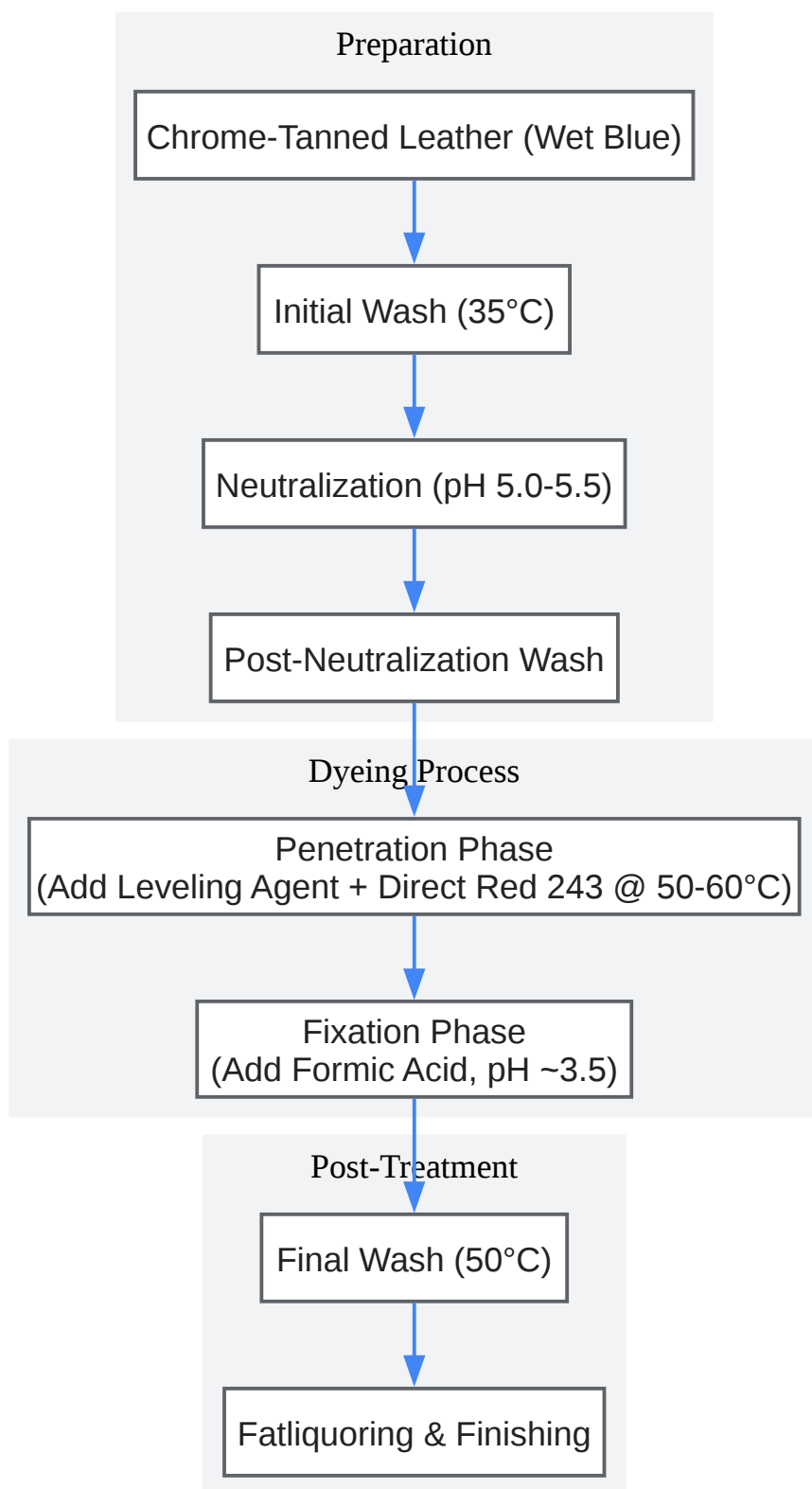
Apparatus: Xenon arc lamp apparatus

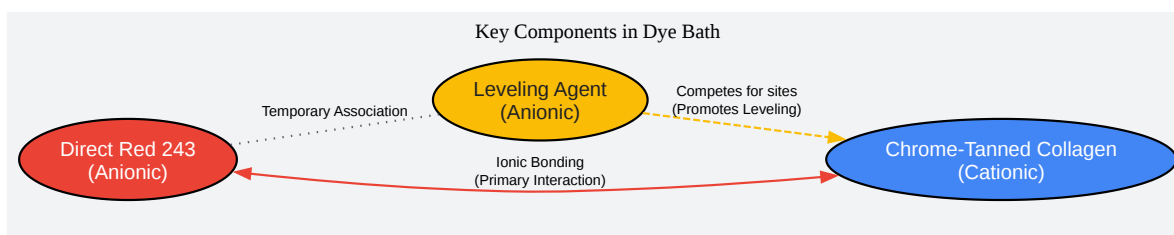
Procedure:

- Sample Preparation: Cut a specimen of the dyed leather to the required size for the sample holder.
- Exposure:
 - Partially cover the specimen with an opaque mask.
 - Simultaneously expose the leather specimen and a set of standard blue wool references (Blue Wool Scale 1-8) to the light from the xenon arc lamp under controlled conditions of temperature and humidity.
- Evaluation:
 - Periodically inspect the fading of the specimen.
 - The test ends when the contrast between the exposed and unexposed parts of the specimen is equal to a specific rating on the ISO 105-A02 Grey Scale for Assessing Change in Colour.
 - The light fastness rating is the number of the blue wool reference that shows a similar degree of fading.

Visualizations

The following diagrams illustrate the key processes and relationships in leather dyeing with Direct Red 243.





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